

Proper Disposal of NDSB-211: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NDSB-211

Cat. No.: B013948

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **NDSB-211**, a non-detergent sulfobetaine. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard chemical waste management practices.

Hazard Summary and Disposal Overview

NDSB-211 is classified as a corrosive material that can cause severe skin burns and eye damage.^{[1][2][3]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical. The primary goal of the disposal procedure is to manage solid and solution waste containing **NDSB-211** in a manner that prevents environmental release and ensures the safety of personnel.

Characteristic	Information
Chemical Name	3-[Dimethyl-(2-hydroxyethyl)ammonio]-1-propanesulfonate
Synonyms	NDSB-211, Dimethyl(2-hydroxyethyl)(3-sulfopropyl)ammonium hydroxide inner salt
CAS Number	38880-58-9[1]
Physical Form	Solid[2]
Primary Hazard	Skin Corrosion (Category 1B)[1][2][3]
Hazard Statement	H314: Causes severe skin burns and eye damage[2][3]
Disposal Consideration	Do not let product enter drains[1]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **NDSB-211** waste.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles or a face shield.[1]

2. Waste Segregation:

- Solid Waste:
 - Collect unused or spilled solid **NDSB-211** in a dedicated, clearly labeled hazardous waste container.
 - When handling the solid, avoid creating dust.[1] Use methods such as sweeping and shoveling for collection.[1]
- Solution Waste:

- Collect all aqueous solutions containing **NDSB-211** in a separate, sealed, and clearly labeled hazardous waste container.
- Do not pour **NDSB-211** solutions down the drain.[\[1\]](#)

3. Container Management:

- Ensure all waste containers are suitable for corrosive materials and are kept tightly closed in a dry, well-ventilated area.[\[1\]](#)
- Label the waste container clearly with "Hazardous Waste," "Corrosive," and "**NDSB-211**."

4. Disposal:

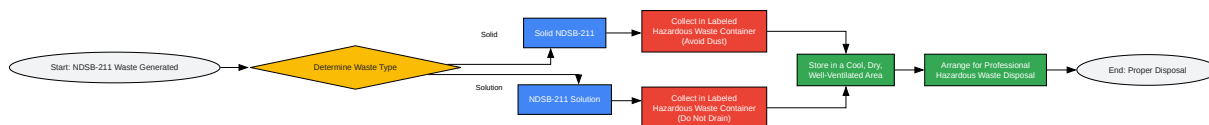
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Provide the safety data sheet (SDS) for **NDSB-211** to the disposal personnel.[\[1\]](#)

Emergency Procedures

- In case of eye contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[\[1\]](#)
- In case of skin contact: Wash off with soap and plenty of water. Take off contaminated clothing and shoes immediately and consult a physician.[\[1\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **NDSB-211**.



[Click to download full resolution via product page](#)

Caption: **NDSB-211** Disposal Workflow Diagram.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hamptonresearch.com [hamptonresearch.com]
- 2. NDSB 211 $\geq 98\%$ (TLC) | Sigma-Aldrich [sigmaaldrich.com]
- 3. NDSB 211 = 98 TLC 38880-58-9 [sigmaaldrich.com]
- To cite this document: BenchChem. [Proper Disposal of NDSB-211: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013948#ndsb-211-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com